

# Synthesis of 2-mercaptobenzothiazole derivatives using "2-bromo-N-cyclohexylacetamide"

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## Compound of Interest

Compound Name: 2-bromo-N-cyclohexylacetamide

Cat. No.: B1266729

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## Application Notes: Synthesis of 2-((Benzo[d]thiazol-2-yl)thio)-N-cyclohexylacetamide

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### Introduction

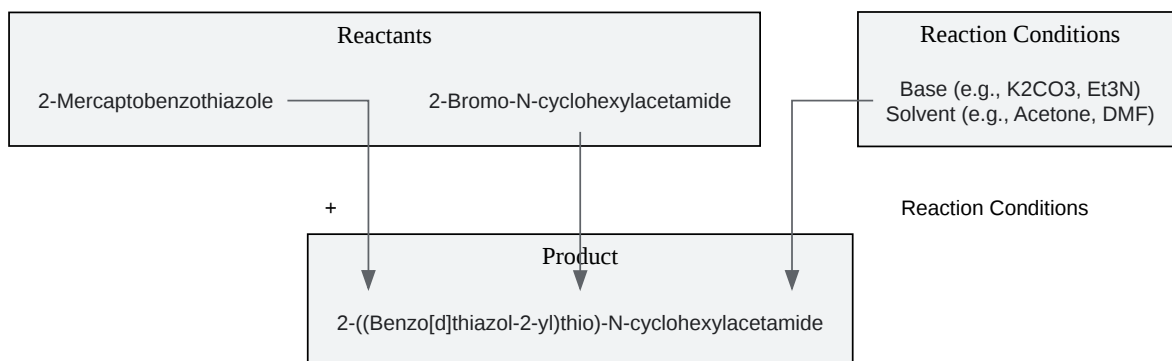
2-Mercaptobenzothiazole (2-MBT) and its derivatives represent a versatile class of heterocyclic compounds with a broad spectrum of biological activities and industrial applications.<sup>[1][2][3][4]</sup> These derivatives are known to exhibit antimicrobial, antifungal, anti-inflammatory, antitumor, and various other pharmacological properties.<sup>[1][2][3][4]</sup> The synthesis of S-substituted 2-MBT derivatives is a common strategy to explore and modulate their biological effects. This is typically achieved through the nucleophilic substitution reaction of the thiol group of 2-MBT with various electrophiles.

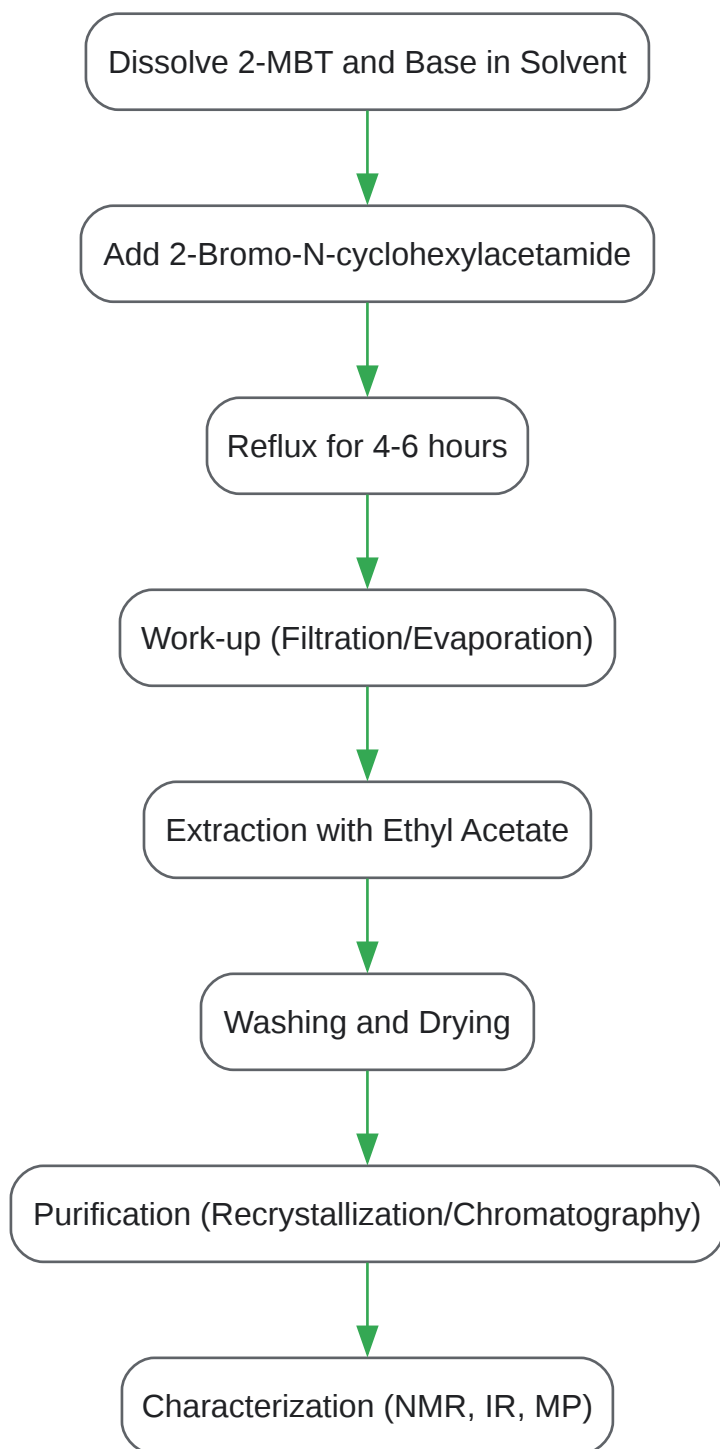
This application note provides a detailed protocol for the synthesis of a specific 2-mercaptobenzothiazole derivative, 2-((benzo[d]thiazol-2-yl)thio)-N-cyclohexylacetamide, through the reaction of 2-mercaptobenzothiazole with **2-bromo-N-cyclohexylacetamide**. This reaction is an example of S-alkylation, a fundamental transformation in the derivatization of 2-MBT.

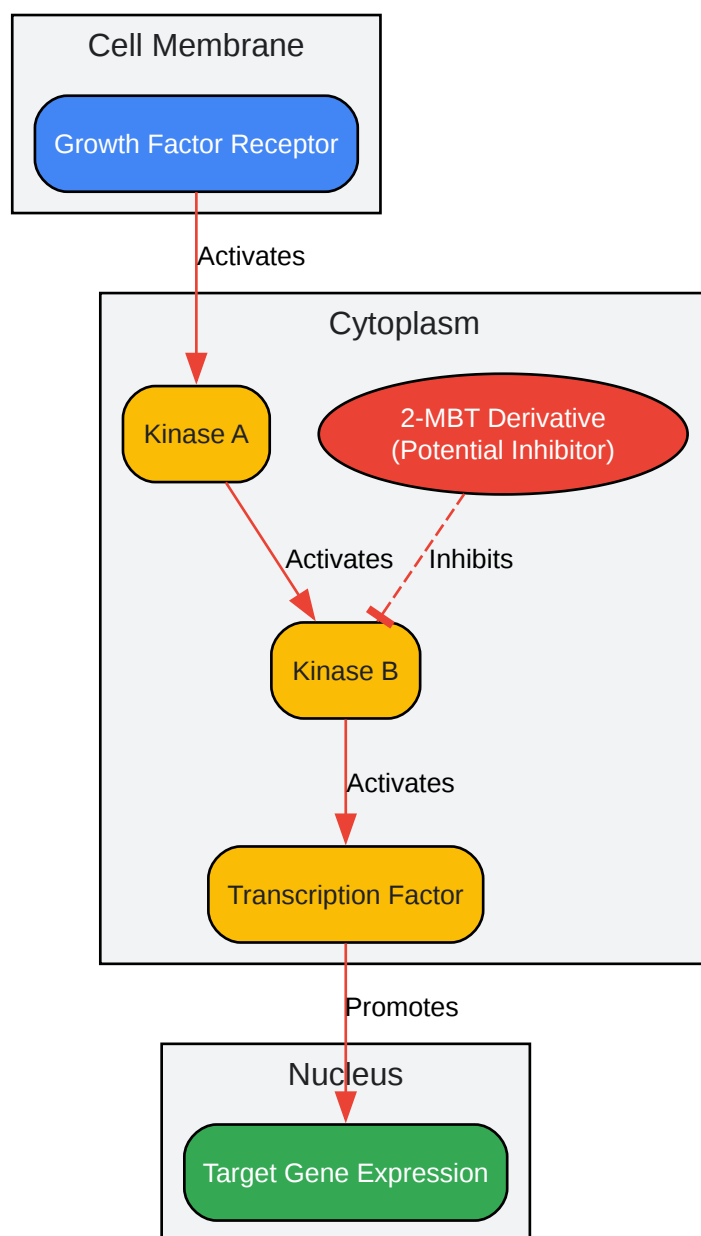
## Reaction Principle

The synthesis proceeds via a nucleophilic substitution reaction ( $S_N2$ ). The thiol group of 2-mercaptobenzothiazole, in the presence of a base, is deprotonated to form a more nucleophilic thiolate anion. This anion then attacks the electrophilic carbon atom of **2-bromo-N-cyclohexylacetamide**, displacing the bromide ion and forming the desired S-substituted product.

General Reaction Scheme:







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## References

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- To cite this document: BenchChem. [Synthesis of 2-mercaptobenzothiazole derivatives using "2-bromo-N-cyclohexylacetamide"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266729#synthesis-of-2-mercaptobenzothiazole-derivatives-using-2-bromo-n-cyclohexylacetamide]

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